Application Note: Advanced Synthetic Utilities of 4-Methoxy-N,N-dimethylbenzenesulfonamide

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Compound of Interest

Compound Name:	*4-methoxy-N,N-dimethylbenzenesulfonamide*
CAS No.:	*59907-37-8*
Cat. No.:	*B2384797*

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Introduction & Chemical Profile

In modern organic synthesis and drug discovery, **4-methoxy-N,N-dimethylbenzenesulfonamide** serves as a highly versatile, bifunctional building block. The molecule features a unique electronic push-pull system: a strongly electron-donating methoxy group (-OMe) at the C4 position and an electron-withdrawing, sterically demanding N,N-dimethylsulfamoyl group ($-SO_2NMe_2$) at the C1 position.

This specific substitution pattern makes it an invaluable scaffold for synthesizing complex Active Pharmaceutical Ingredients (APIs). It is frequently utilized as an advanced intermediate in the development of antineoplastic agents[1], P2Y1 receptor antagonists for antithrombotic therapy[2], and CRAC channel modulators for immune-related pathologies[3].

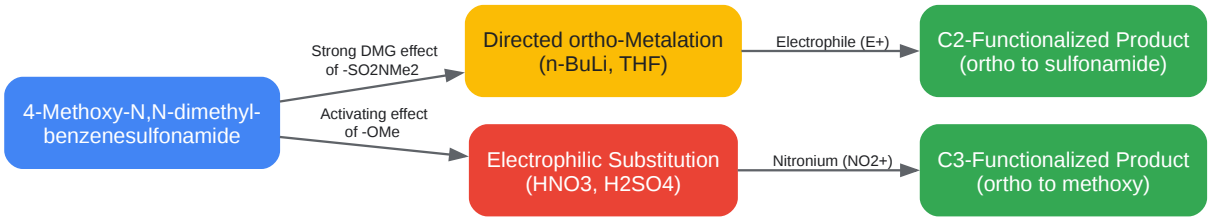
Mechanistic Insights: The Causality of Regioselectivity

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The true synthetic power of **4-methoxy-N,N-dimethylbenzenesulfonamide** lies in its divergent regioselectivity, which can be precisely controlled by selecting the appropriate reaction paradigm.

- Directed ortho-Metalation (DoM): When treated with strong bases like n-butyllithium (n-BuLi), the molecule undergoes regioselective deprotonation. While both the methoxy and sulfonamide groups are Directed Metalation Groups (DMGs), the -SO_2NMe_2 group is a significantly stronger DMG. The lithium cation preferentially coordinates to the sulfonamide oxygens, directing the base to deprotonate the C2 position (ortho to the sulfonamide) rather than the C3 position[4].

- Electrophilic Aromatic Substitution (EAS): Under acidic EAS conditions (e.g., nitration), electronic effects govern the regiochemistry. The methoxy group is strongly activating and ortho/para-directing, while the sulfonamide group is deactivating and meta-directing. Because the para position is blocked, both groups synergistically direct incoming electrophiles exclusively to the C3 position.



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Divergent regioselectivity of **4-methoxy-N,N-dimethylbenzenesulfonamide** based on reaction conditions.

Experimental Protocols & Self-Validating Workflows

Protocol A: Regioselective C2-Functionalization via DoM

This protocol leverages the strong DMG capability of the sulfonamide group to functionalize the C2 position, a common step in synthesizing complex bridging scaffolds[4].

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Step-by-Step Methodology:

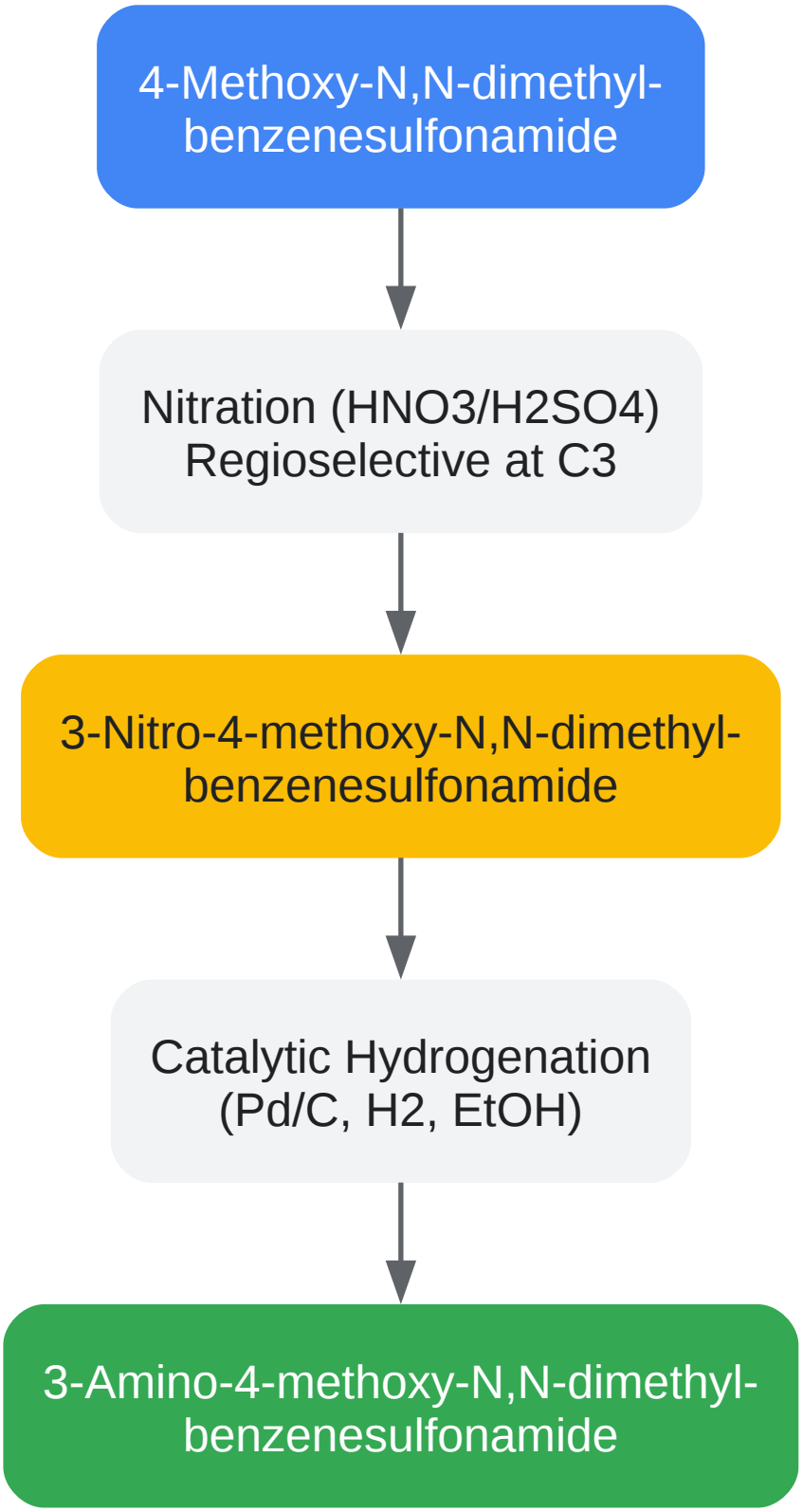
- System Preparation: Flame-dry a Schlenk flask under argon. Add **4-methoxy-N,N-dimethylbenzenesulfonamide** (1.0 equiv) and anhydrous THF (0.2 M).
- Additive Introduction: Add N,N,N',N'-tetramethylethylenediamine (TMEDA) (1.1 equiv). Causality: TMEDA coordinates to the lithium cation, breaking up n-BuLi hexamers into highly reactive monomers, ensuring rapid and complete deprotonation.
- Lithiation: Cool the mixture to -78 °C. Dropwise add n-BuLi (1.1 equiv, 2.5 M in hexanes). Causality: Cryogenic temperatures are mandatory to prevent nucleophilic attack of n-BuLi on the sulfur atom or benzylic deprotonation of the N-methyl groups.
- Electrophilic Trapping: Stir for 1 hour, then add the desired electrophile (e.g., an aldehyde or ketone) (1.2 equiv) dropwise. Allow the reaction to slowly warm to room temperature.

Self-Validating System (In-Process Control): Before adding the electrophile, withdraw a 0.1 mL aliquot and quench it into 0.5 mL of D_2O. Extract with ethyl acetate and analyze via LC-MS. The presence of an [M+H+1] peak with >95% conversion confirms successful and complete C2-lithiation.

Protocol B: Synthesis of 3-Amino-4-methoxy-N,N-dimethylbenzenesulfonamide

This two-step sequence (nitration followed by reduction) produces a highly sought-after aniline intermediate (CAS 7400-96-6) used extensively in P2Y1 and CRAC channel inhibitor synthesis[2],[3].

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Two-step synthesis of 3-amino-**4-methoxy-N,N-dimethylbenzenesulfonamide** via nitration and reduction.

Step-by-Step Methodology:

- Nitration: Dissolve the starting material in concentrated H_2SO_4 at 0 °C. Slowly add a stoichiometric amount of fuming HNO_3. Causality: The highly exothermic nature of nitration requires strict temperature control to prevent over-nitration (dinitro formation) and oxidative degradation.
- Isolation: Pour the mixture over crushed ice to precipitate the 3-nitro intermediate. Filter and wash with cold water.
- Catalytic Hydrogenation: Dissolve the 3-nitro intermediate in absolute ethanol. Add 10% Pd/C (10 mol%). Purge the vessel with nitrogen, then introduce a balloon atmosphere of H_2 gas. Stir at ambient temperature for 16 hours[2].

Self-Validating System (In-Process Control): The nitration product is distinctly yellow. During hydrogenation, volumetric tracking of H_2 gas consumption (exactly 3 molar equivalents) provides real-time kinetic data. The reaction is complete when H_2 uptake ceases and the solution transitions from yellow to colorless, validating the complete reduction to the aniline.

Protocol C: O-Demethylation (Ether Cleavage)

Cleavage of the methoxy ether yields 4-hydroxy-N,N-dimethylbenzenesulfonamide, a useful phenolic building block[5].

Step-by-Step Methodology:

- Reaction Setup: Suspend **4-methoxy-N,N-dimethylbenzenesulfonamide** and anhydrous $AlCl_3$ (2.0 equiv) in benzene or toluene.
- Reflux: Stir the mixture under reflux for 30–60 minutes[5]. Causality: $AlCl_3$ is a strong Lewis acid that selectively coordinates to the sterically accessible methoxy oxygen. The thermal energy drives the subsequent nucleophilic cleavage of the O-CH_3 bond.

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- Quenching: Carefully pour the cooled mixture into ice-cold 1M HCl to break down the aluminum complex. Extract with ethyl acetate.

Self-Validating System (In-Process Control): Spot the crude mixture on a normal-phase silica TLC plate alongside the starting material. The product will exhibit a significantly lower Retention Factor (

) due to the newly formed, hydrogen-bonding hydroxyl group. Spraying the plate with a 1% $FeCl_3$ solution will yield an instant purple/blue spot, chemically validating the presence of a free phenol.

Quantitative Data Summaries

The following table summarizes the comparative directing effects and reaction efficiencies of **4-methoxy-N,N-dimethylbenzenesulfonamide** across different synthetic pathways.

Reaction Type	Reagents & Conditions	Dominant Directing Group	Regioselectivity	Typical Yield Range
Directed ortho-Metalation (DoM)	n-BuLi, TMEDA, THF, -78 °C	$-SO_2NMe_2$ (Strong DMG)	C2 (ortho to sulfonamide)	40–70%
Electrophilic Aromatic Substitution	HNO_3, H_2SO_4, 0 °C	-OMe (Activating) & $-SO_2NMe_2$ (Meta-directing)	C3 (ortho to methoxy)	80–95%
Ether Cleavage (O-Demethylation)	$AlCl_3$, Benzene, Reflux	N/A (Lewis acid coordination to -OMe)	O-demethylation (forming 4-hydroxy)	>90%

References

- US7189712B2 - 1,3-Oxazole compounds for the treatment of cancer Source: Google Patents URL
- US9428504B2 - 7-hydroxy-spiropipiperidine indolinyl antagonists of P2Y1 receptor Source: Google Patents URL
- EP 2848615 A1 - New pyrazole derivatives as CRAC channel modulators Source: European Patent Office URL

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- US Patent 5254552 - United States Patent (19)
- Synthesis of 4-hydroxy-N,N-dimethylbenzenesulfonamide Source: PrepChem URL

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Sources

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